

western blot protocol for p-Met after c-Met-IN-12 treatment

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Compound of Interest

Compound Name: **c-Met-IN-12**

Cat. No.: **B12408104**

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Application Note & Protocol

Topic: Detection and Quantification of c-Met Phosphorylation Inhibition by **c-Met-IN-12** using Western Blot Analysis

Audience: Researchers, scientists, and drug development professionals.

Introduction

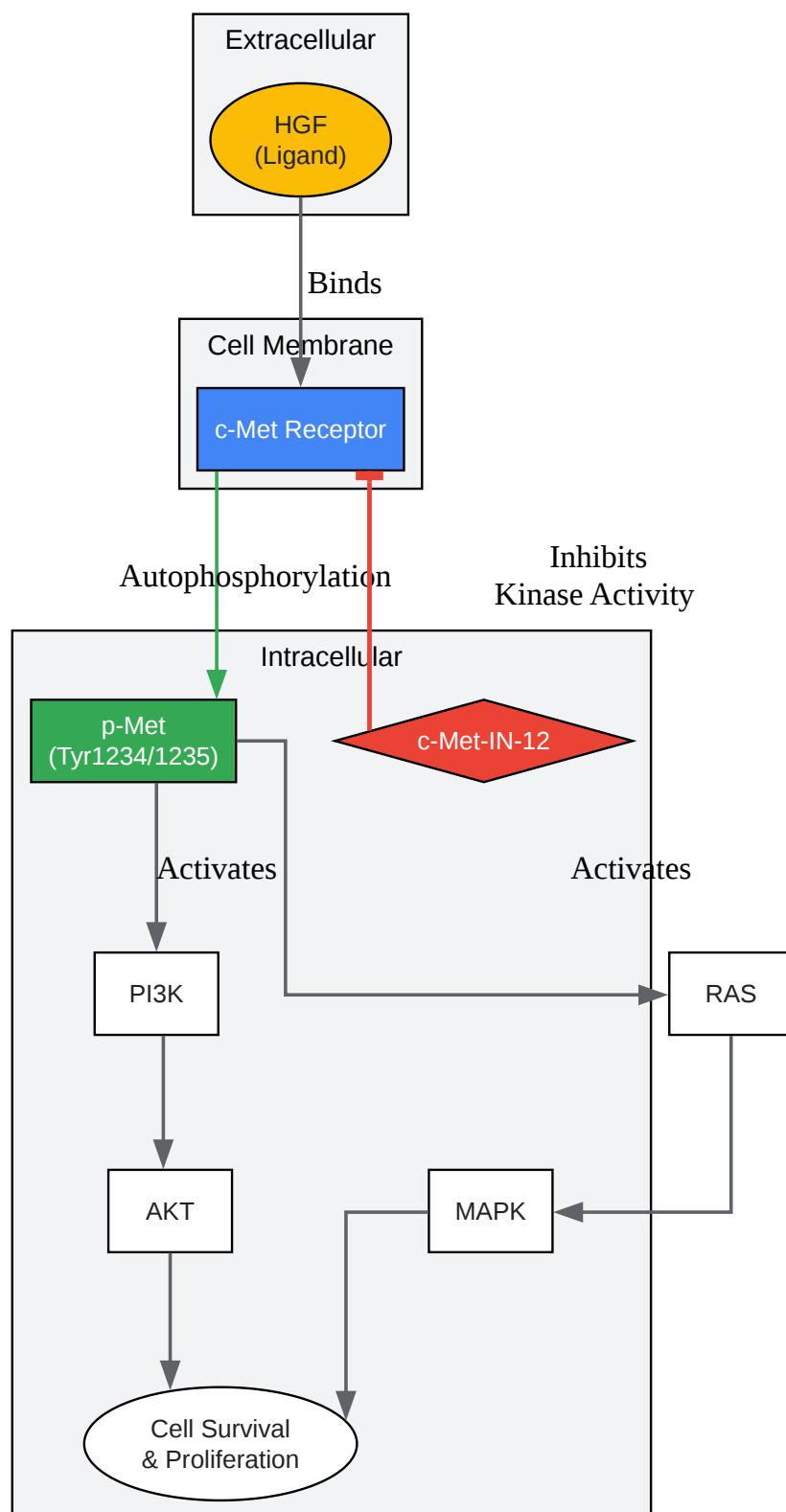
The c-Met receptor, also known as hepatocyte growth factor receptor (HGFR), is a receptor tyrosine kinase that plays a crucial role in various cellular processes, including proliferation, survival, and motility.^{[1][2]} Its only known ligand is the hepatocyte growth factor (HGF).^{[1][3]} Upon HGF binding, c-Met undergoes dimerization and autophosphorylation at key tyrosine residues (Tyr1234, Tyr1235) within its kinase domain.^{[4][5]} This phosphorylation event (creating p-Met) initiates the recruitment of adaptor proteins and activates downstream signaling cascades, primarily the PI3K/AKT (survival) and RAS/MAPK (proliferation) pathways.^{[6][7][8]}

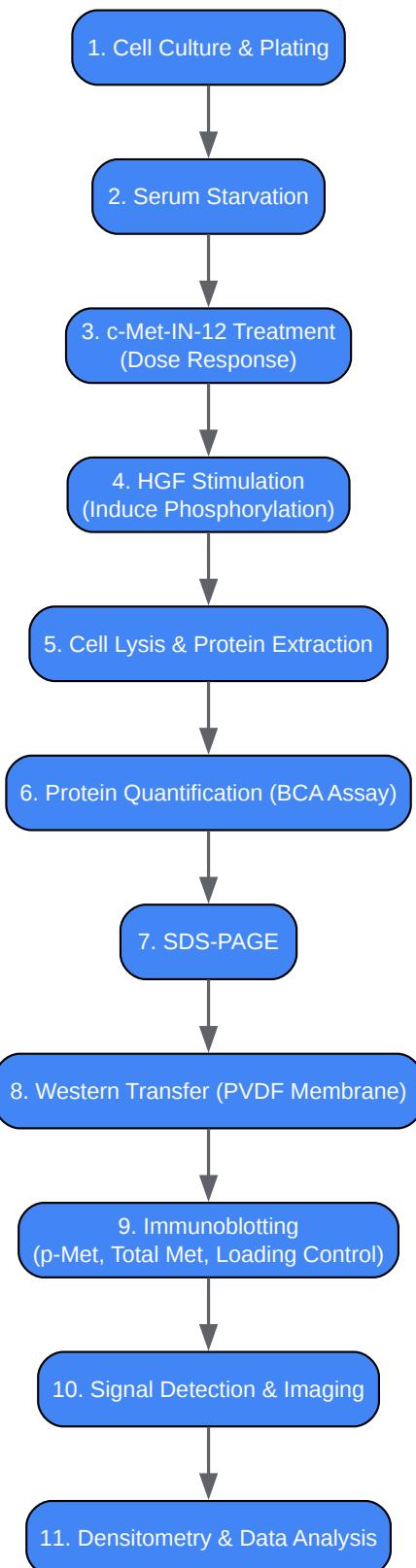
Dysregulation of the HGF/c-Met axis is implicated in the progression of numerous cancers, making it a prime target for therapeutic intervention.^{[1][9]} Small molecule inhibitors, such as **c-Met-IN-12**, are designed to target the ATP-binding site of the c-Met kinase, thereby preventing its activation and blocking downstream signaling.^[9]

This application note provides a detailed protocol for performing a Western blot to measure the inhibition of HGF-induced c-Met phosphorylation in cultured cells treated with **c-Met-IN-12**. This assay is fundamental for characterizing the potency and mechanism of action of c-Met inhibitors.

c-Met Signaling Pathway and Inhibitor Action

The following diagram illustrates the HGF/c-Met signaling cascade and the point of intervention by **c-Met-IN-12**.



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- To cite this document: BenchChem. [western blot protocol for p-Met after c-Met-IN-12 treatment]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12408104#western-blot-protocol-for-p-met-after-c-met-in-12-treatment>

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